

# Essential Safety and Logistics for Handling Jasmolone

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## Compound of Interest

Compound Name: Jasmolone

Cat. No.: B12085433

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides immediate, essential safety and logistical information for the handling of **Jasmolone**, including operational and disposal plans, to build a foundation of trust and provide value beyond the product itself.

## Personal Protective Equipment (PPE)

When handling **Jasmolone**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Equipment	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber) inspected before use.	To prevent skin contact.
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for larger quantities or when there is a risk of splashing.	To protect eyes and face from splashes.[1]
Skin and Body Protection	Long-sleeved shirt, long pants, and a lab coat. For larger quantities or potential for significant exposure, chemical-resistant coveralls are recommended.	To prevent skin contact with clothing.[2][3]
Respiratory Protection	Not typically required when handled in a well-ventilated area. If vapors or aerosols are generated, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	To prevent inhalation of vapors or aerosols.[4]

## Safety and Handling Plan

Proper handling and storage are critical to maintaining the stability of **Jasmolone** and ensuring a safe laboratory environment.

### Handling:

- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[5]
- Avoid contact with skin, eyes, and clothing.[5]

- Wash hands thoroughly after handling.[6]
- Keep away from ignition sources as **Jasmolone** is a combustible liquid.[7]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[6][8]
- Protect from light.[9]
- Store away from incompatible materials such as strong oxidizing agents.[6]

## Quantitative Safety Data

The following table summarizes available quantitative safety data for **Jasmolone** and the related compound mixture, Pyrethrum.

Parameter	Value	Reference
Flash Point (cis-Jasmone)	107 °C (224.6 °F) - closed cup	[1][7]
Vapor Pressure (cis-Jasmone)	23 hPa @ 20 °C	[1]
Specific Gravity (cis-Jasmone)	0.94 g/cm <sup>3</sup>	[1]

As **Jasmolone** is a component of Pyrethrum, the occupational exposure limits for Pyrethrum provide a conservative guideline for handling **Jasmolone**.

Organization	Exposure Limit (Time-Weighted Average)
OSHA (PEL)	5 mg/m <sup>3</sup>
NIOSH (REL)	5 mg/m <sup>3</sup>
ACGIH (TLV)	5 mg/m <sup>3</sup>

## Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

#### Spill Cleanup:

- Evacuate and Ventilate: Immediately evacuate non-essential personnel from the spill area and ensure adequate ventilation.[\[5\]](#)
- Don PPE: Wear the appropriate personal protective equipment as outlined above.
- Contain the Spill: Use inert absorbent materials like sand, earth, or vermiculite to contain the spill.[\[5\]](#)[\[6\]](#)[\[10\]](#)
- Collect Absorbent Material: Carefully collect the absorbent material and place it into a sealed, labeled container for hazardous waste disposal.[\[5\]](#)[\[10\]](#)
- Clean the Area: Decontaminate the spill area with a suitable cleaning agent.
- Dispose of Waste: Dispose of all contaminated materials as hazardous waste according to local, state, and federal regulations.[\[11\]](#)

#### Waste Disposal:

- **Jasmolone** and any materials contaminated with it should be disposed of as hazardous waste.[\[5\]](#)
- Follow all applicable federal, state, and local regulations for hazardous waste disposal.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Do not allow the product to enter drains or waterways.[\[5\]](#)

## First Aid Measures

In the event of exposure to **Jasmolone**, immediate first aid is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[1][6]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[1][6]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[1][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[5]

## Experimental Protocol: General Handling of Jasmolone

This protocol outlines the essential steps for safely handling **Jasmolone** in a laboratory setting.

### 1. Preparation:

- Ensure a calibrated and certified chemical fume hood is available and functioning correctly.
- Gather all necessary PPE: chemical-resistant gloves, safety goggles, and a lab coat.
- Prepare a designated waste container for **Jasmolone**-contaminated materials.
- Have a spill kit readily accessible.

### 2. Handling:

- Conduct all manipulations of **Jasmolone** within the chemical fume hood.
- Use glassware and equipment that are clean, dry, and compatible with **Jasmolone**.

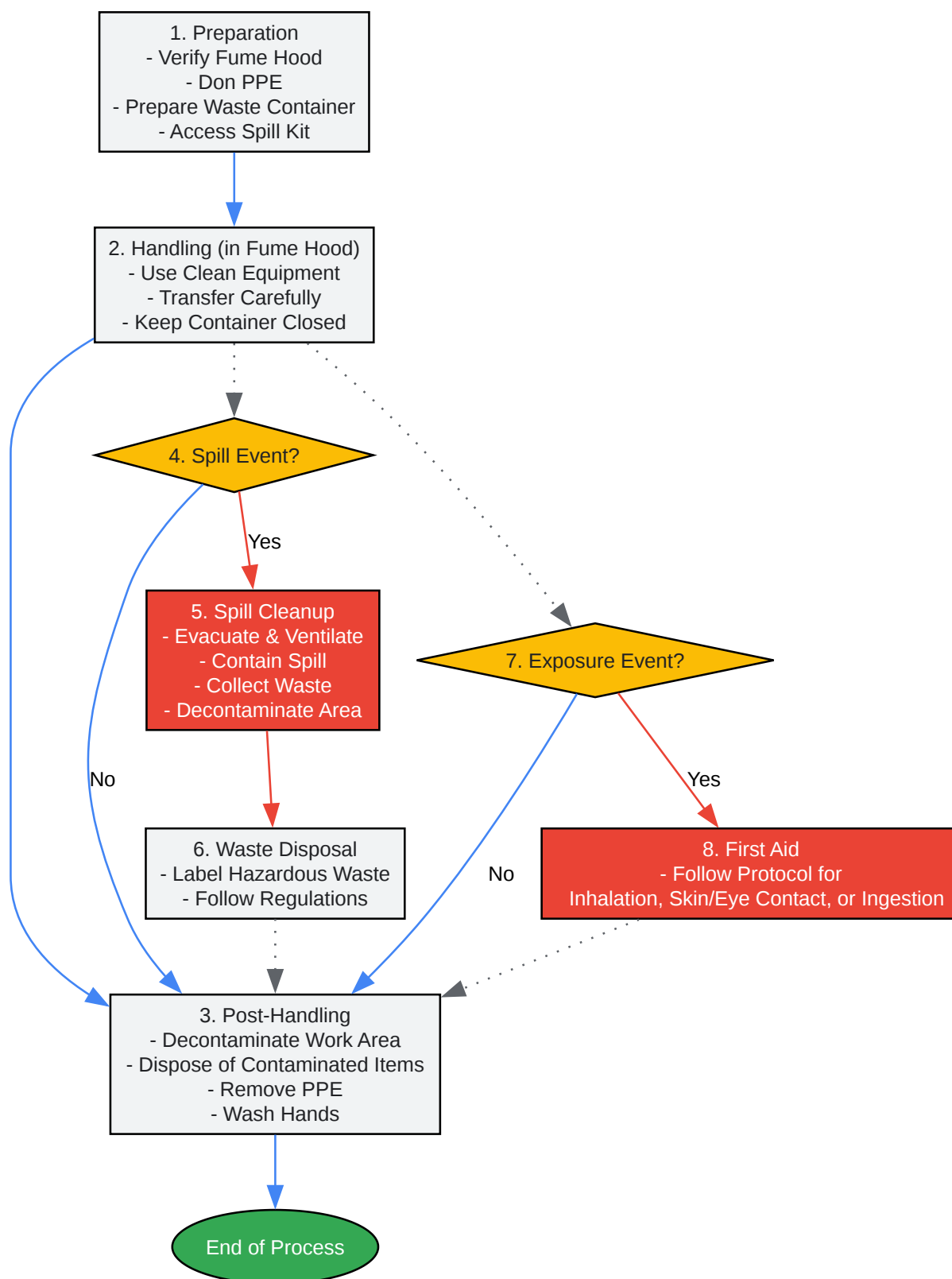
- When transferring, use a pipette or other appropriate tool to avoid spills.
- Keep the container of **Jasmolone** closed when not in use.

### 3. Post-Handling:

- Wipe down the work area within the fume hood with a suitable solvent.
- Dispose of all contaminated materials (e.g., pipette tips, wipes) in the designated hazardous waste container.
- Remove PPE carefully, avoiding self-contamination, and dispose of gloves.
- Wash hands thoroughly with soap and water.

## Logical Workflow for Handling Jasmolone

The following diagram illustrates the logical workflow for the safe handling of **Jasmolone**, from initial preparation to final disposal.



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## References

- 1. fishersci.com [fishersci.com]
- 2. diypestcontrol.com [diypestcontrol.com]
- 3. Personal Protective Equipment - Canada.ca [canada.ca]
- 4. CDC - NIOSH Pocket Guide to Chemical Hazards - Pyrethrum [cdc.gov]
- 5. chemicalbook.com [chemicalbook.com]
- 6. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
- 7. 顺式茉莉酮 stabilized | Sigma-Aldrich [sigmaaldrich.com]
- 8. Jasmone | C<sub>11</sub>H<sub>16</sub>O | CID 1549018 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. medkoo.com [medkoo.com]
- 10. Cleaning up a spill | Compliance and Risk Management [kent.edu]
- 11. Spill Procedure Checklist—What To Do When a Spill Occurs — MSC Industrial Supply [mscdirect.com]
- 12. 18-691 C.M.R. ch. 1, § 8 - Waste Management | State Regulations | US Law | LII / Legal Information Institute [law.cornell.edu]
- 13. 7045.0214 - MN Rules Part [revisor.mn.gov]
- 14. Hazardous waste | Minnesota Pollution Control Agency [pca.state.mn.us]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Jasmolone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12085433#personal-protective-equipment-for-handling-jasmolone]

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